

# Personal protective equipment for handling 2-Chloroethanesulfonyl chloride

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## Compound of Interest

Compound Name: 2-Chloroethanesulfonyl chloride

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## Essential Safety and Handling Guide for 2-Chloroethanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols and logistical information for the handling, decontamination, and disposal of **2-Chloroethanesulfonyl chloride** (CAS No. 1622-32-8). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk.

## Hazard Summary & Key Data

**2-Chloroethanesulfonyl chloride** is a corrosive and toxic chemical that reacts violently with water, liberating toxic gas.<sup>[1][2]</sup> It can cause severe skin burns, eye damage, and is fatal if inhaled.<sup>[3]</sup> The following table summarizes its key hazard classifications and physical properties.

Property	Value	References
Physical State	Liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Light yellow / Colorless to pale yellow	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Odor	Odorless / Pungent, irritating	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	78 °C / 172.4 °F @ 9 mmHg	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	99 °C / 210.2 °F	<a href="#">[1]</a> <a href="#">[2]</a>
Specific Gravity	1.550 - 1.56 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Vapor Pressure	15 mmHg @ 84 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Signal Word	Danger	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Hazard Classifications	Acute Toxicity, Oral (Category 3), Acute Toxicity, Inhalation (Category 1/2), Skin Corrosion/Irritation (Category 1B), Serious Eye Damage/Eye Irritation (Category 1), Specific target organ toxicity (single exposure) (Category 3)	<a href="#">[1]</a> <a href="#">[6]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Chloroethanesulfonyl chloride**. The following diagram outlines the required PPE.

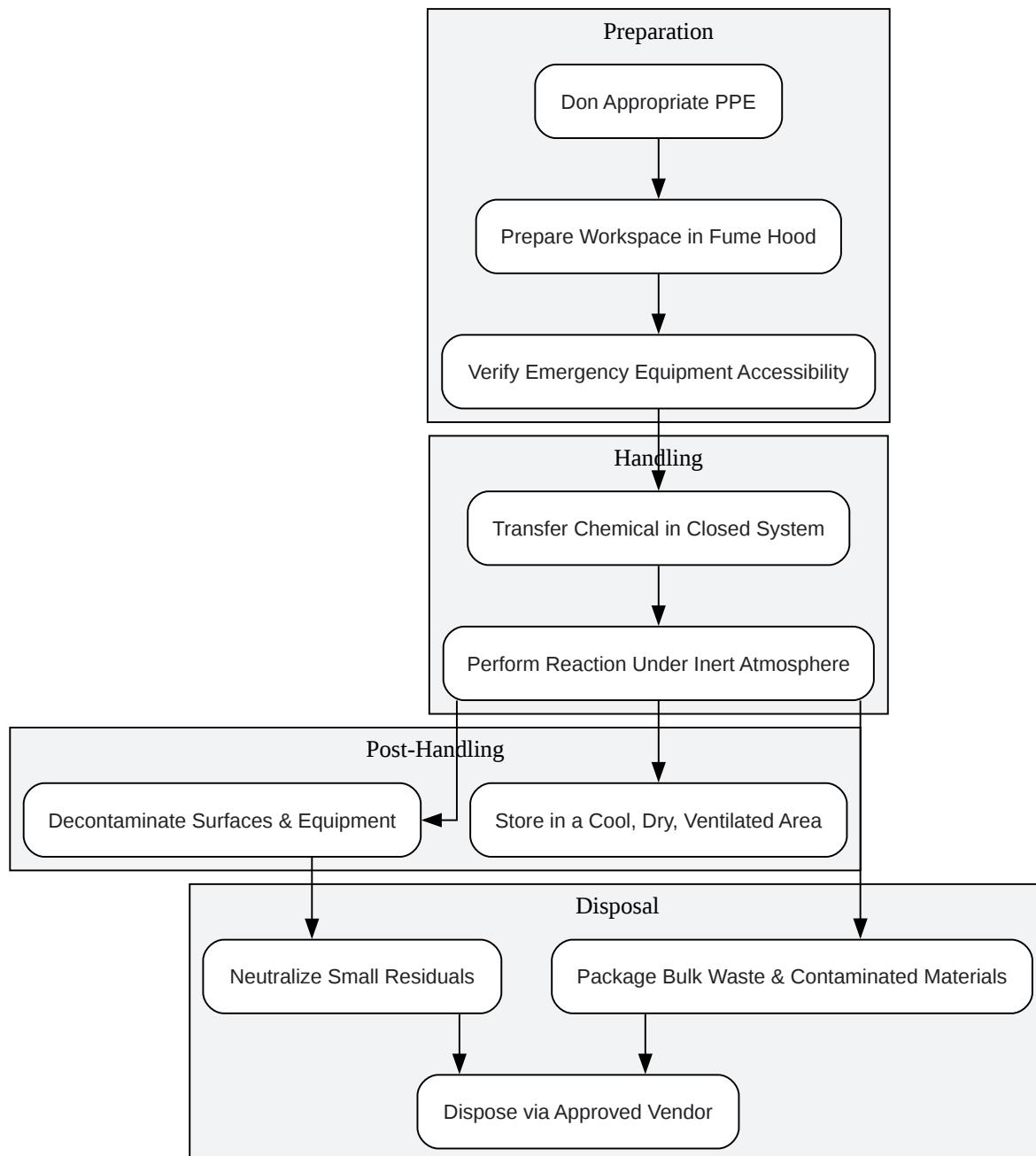
**Required Personal Protective Equipment**

**Respiratory Protection:**  
Full-face respirator with appropriate vapor cartridges (e.g., type ABEK)

**Eye and Face Protection:**  
Chemical safety goggles and a face shield

**Hand Protection:**  
Chemical-resistant gloves (e.g., nitrile)

**Body Protection:**  
Chemical-resistant lab coat or apron.  
Fire/flame resistant and impervious clothing for larger quantities

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